

Enantioselective Activities of (+)- and (-)-Nortrachelogenin: A Comparative Analysis

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Compound of Interest

Compound Name: (+)-Nortrachelogenin

Cat. No.: B047244

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A detailed examination of the distinct biological profiles of the enantiomers of Nortrachelogenin, **(+)-Nortrachelogenin** and **(-)-Nortrachelogenin**, reveals significant enantioselectivity in their pharmacological effects. While direct comparative studies evaluating both enantiomers for the same biological activity are limited, available research demonstrates that each possesses unique and potent bioactivities. **(+)-Nortrachelogenin** has been identified as a central nervous system (CNS) depressant, whereas **(-)-Nortrachelogenin** exhibits notable antibacterial properties.

This guide provides a comprehensive comparison of the known biological activities of (+)- and (-)-Nortrachelogenin, supported by available experimental data and methodologies.

Comparative Summary of Biological Activities

Biological Activity	(+)-Nortrachelogenin	(-)-Nortrachelogenin	Nortrachelogenin (Enantiomer not specified)
Primary Activity	CNS Depressant[1]	Antibacterial[2]	Anti-inflammatory[3]
Observed Effect	Produced depression in rabbits[1]	Effective against pathogenic bacteria, including antibiotic-resistant strains, by disrupting the cytoplasmic membrane.[2]	Reduced carrageenan-induced paw inflammation in mice and inhibited the production of inflammatory mediators.[3]

In-Depth Analysis of Enantioselective Activities

Central Nervous System Depressant Activity of (+)-Nortrachelogenin

Pioneering research on **(+)-Nortrachelogenin**, isolated from *Wikstroemia indica*, established its role as a central nervous system depressant.[1] The study, conducted by Kato et al. in 1979, demonstrated that this enantiomer induced a state of depression in rabbits, highlighting its potential as a psychoactive compound.

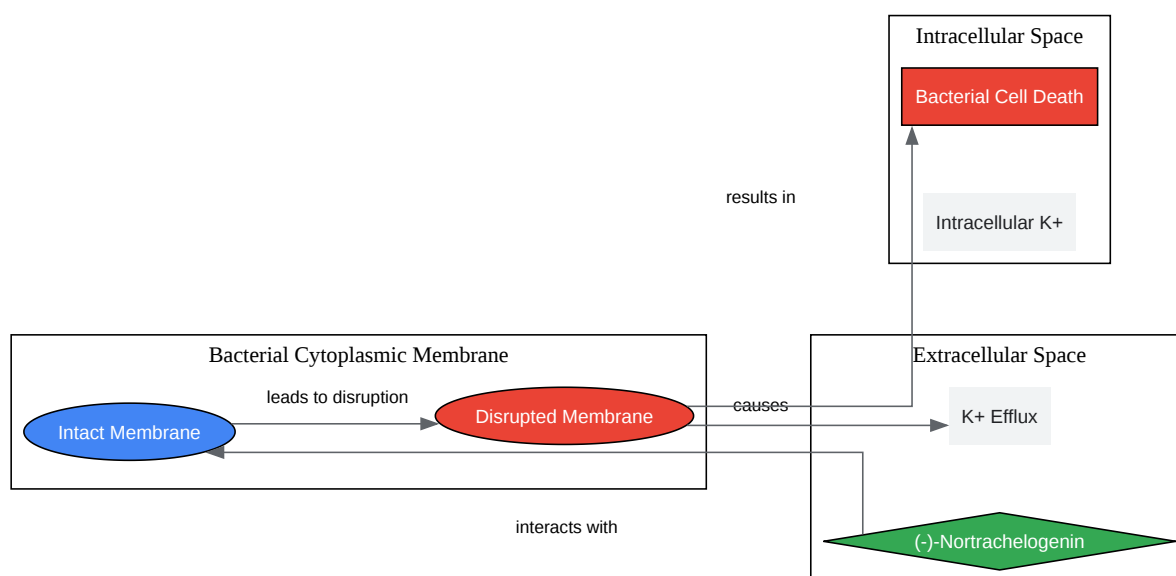
- Test Substance: **(+)-Nortrachelogenin** isolated from *Wikstroemia indica*.
- Animal Model: Rabbits.
- Methodology: While the detailed experimental parameters from the original 1979 study are not fully available in recent literature, the primary finding was the observation of depressive effects following the administration of **(+)-Nortrachelogenin**. The specific dosages, route of administration, and quantitative measures of depression were not detailed in the accessible abstracts.

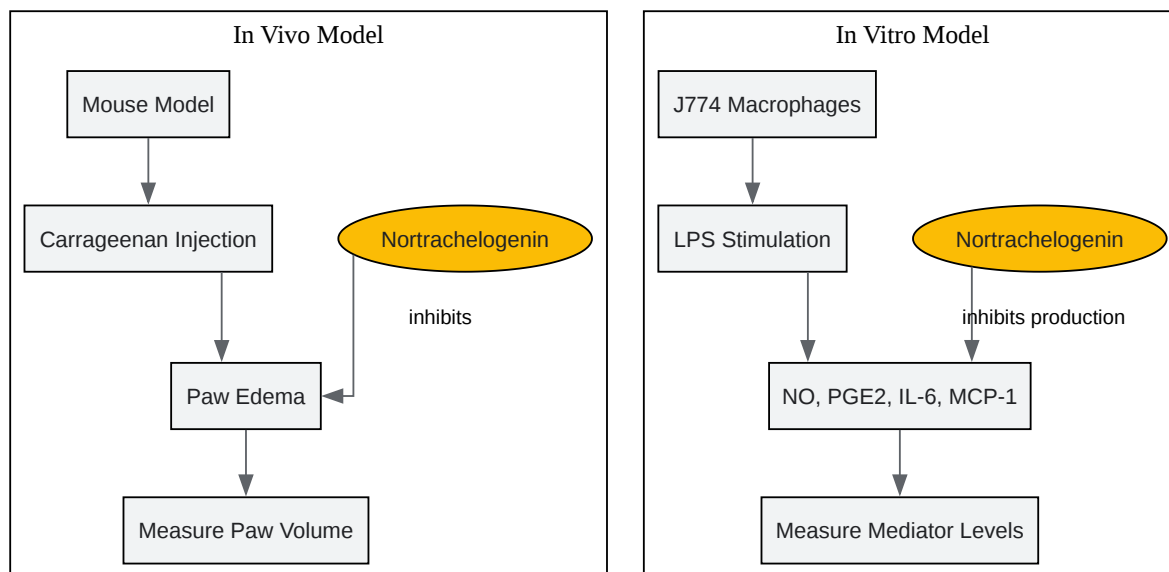
Antibacterial Activity of (-)-Nortrachelogenin

In contrast to its dextrorotatory counterpart, (-)-Nortrachelogenin has been investigated for its potent antibacterial activity, particularly against pathogenic strains like *Escherichia coli* O157.[2]

A 2016 study by Lee et al. elucidated the mechanism of action, revealing that (-)-Nortrachelogenin exerts its bactericidal effect by disrupting the integrity of the bacterial cytoplasmic membrane.[2]

- Test Substance: (-)-Nortrachelogenin.
- Bacterial Strain: Escherichia coli O157.
- Key Assays:
 - Membrane Permeability Assay: The influx of SYTOX Green, a fluorescent dye that only enters cells with compromised plasma membranes, was measured to assess membrane damage.[2]
 - Membrane Depolarization Assay: Changes in membrane potential were monitored using the fluorescent probes bis-(1,3-dibutylbarbituric acid) trimethine oxonol [DiBAC4(3)] and 3,3'-dipropylthiacarbocyanine iodide [DiSC3(5)].[2]
 - Ion Efflux Assay: The leakage of intracellular potassium ions was measured to confirm cellular damage.[2]
 - Vesicle Leakage Assays: The release of fluorescent markers from large unilamellar vesicles (LUVs) and giant unilamellar vesicles (GUVs) was observed to visualize the disruption of artificial membranes.[2]





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